

Application Notes and Protocols for Enzymatic Reactions Involving Cyclodecanol

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Compound of Interest

Compound Name: Cyclodecanol

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This document provides detailed application notes and experimental protocols for key enzymatic transformations of **cyclodecanol**. The methodologies are designed for researchers, scientists, and professionals in drug development and biocatalysis, focusing on oxidation, hydroxylation, and acylation reactions.

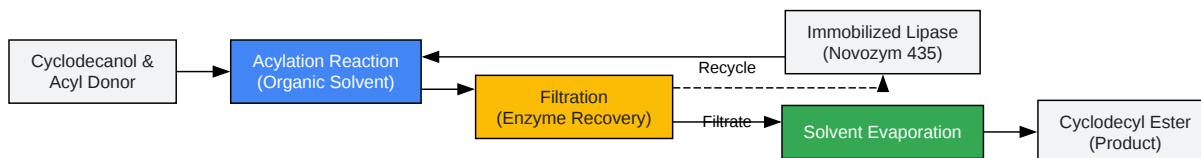
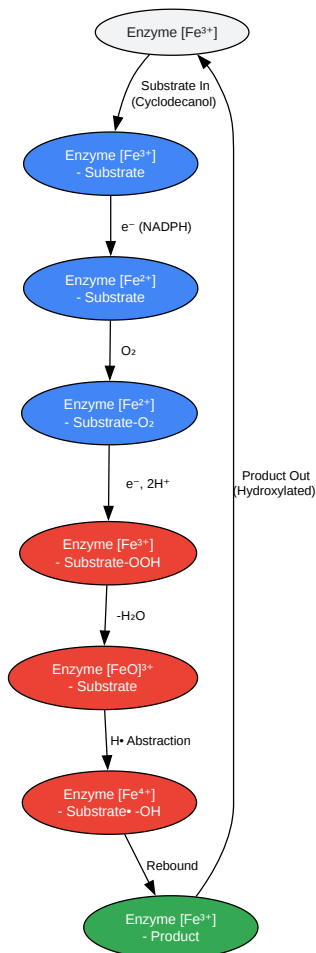
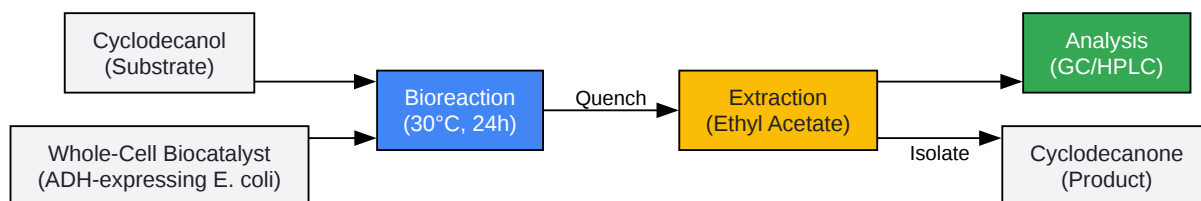
Application Note 1: Oxidation of Cyclodecanol to Cyclodecanone using Alcohol Dehydrogenase

Introduction: The oxidation of secondary alcohols to ketones is a fundamental reaction in organic synthesis. Alcohol dehydrogenases (ADHs) offer a highly selective and environmentally benign alternative to traditional chemical oxidants. Organisms like *Rhodococcus ruber* have been shown to possess ADHs capable of converting cyclic alcohols to their corresponding ketones.^{[1][2]} This protocol describes the use of a whole-cell biocatalyst expressing a **cyclodecanol**-active ADH for the synthesis of cyclodecanone.

Data Summary: The efficiency of the biocatalytic oxidation is influenced by several parameters. The following table presents representative data for the whole-cell oxidation of **cyclodecanol**.

Parameter	Value	Condition
Biocatalyst	E. coli expressing ADH from R. ruber	Wet cell weight
Substrate Conc.	10 mM	In phosphate buffer
Co-substrate	100 mM Acetone	For NAD ⁺ regeneration
Temperature	30°C	-
pH	7.5	-
Reaction Time	24 h	-
Conversion	>98%	Determined by GC analysis
Product Purity	>95%	After extraction

Experimental Workflow Diagram:



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References

- 1. Cloning and Characterization of a Gene Cluster for Cyclododecanone Oxidation in *Rhodococcus ruber* SC1 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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